

An In-depth Technical Guide to Iridium(IV) Iodide (CAS: 7790-45-6)

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Compound of Interest

Compound Name: *Iridium(IV) iodide*

Cat. No.: *B1582531*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Iridium(IV) iodide, with the CAS number 7790-45-6, is an inorganic compound with the chemical formula IrI_4 . It is a black powder that has garnered significant interest in the field of catalysis, particularly in industrial processes. This technical guide provides a comprehensive overview of the synthesis, properties, and primary applications of **Iridium(IV) iodide**, with a focus on its role in catalytic organic reactions. While its direct application in drug development is not prominent, its utility in synthesizing complex organic molecules makes it a relevant compound for the broader chemical and pharmaceutical industries.

Chemical and Physical Properties

Iridium(IV) iodide is characterized by the following properties. A summary of its key quantitative data is presented in Table 1.

- Appearance: Black crystalline powder.[\[1\]](#)
- Solubility: It is insoluble in water and alcohol.[\[1\]](#) However, it dissolves in aqueous solutions of potassium iodide (KI) to form complex salts, resulting in a ruby red solution.[\[1\]](#)
- Thermal Stability: The compound decomposes upon heating to iridium metal and iodine gas.[\[1\]](#)

Table 1: Summary of Quantitative Data for **Iridium(IV) Iodide**

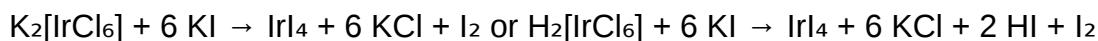
Property	Value	Reference(s)
CAS Number	7790-45-6	[1]
Molecular Formula	IrI_4	[1]
Molar Mass	699.835 g/mol	[1]
Melting Point	100 °C (212 °F; 373 K) (decomposes)	[1]
Crystal Structure	Hexagonal	[1]

Synthesis and Experimental Protocols

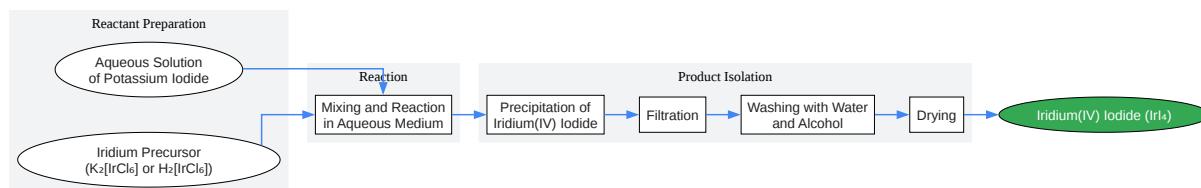
General Synthesis Method

The primary route for the synthesis of **Iridium(IV) iodide** involves the reaction of a suitable iridium precursor with an iodide salt in an aqueous solution.[1]

Reaction Scheme:



A general workflow for the synthesis is depicted in the following diagram:



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Caption: General workflow for the synthesis of **Iridium(IV) iodide**.

Detailed Experimental Protocol (Illustrative)

While a specific, detailed protocol for the synthesis of **Iridium(IV) iodide** is not readily available in the public domain, the following illustrative procedure is based on the general method described. Researchers should optimize the conditions based on their specific laboratory setup and safety protocols.

Materials:

- Dipotassium hexachloroiridate(IV) ($K_2[IrCl_6]$) or Hexachloroiridic(IV) acid ($H_2[IrCl_6]$)
- Potassium iodide (KI)
- Deionized water
- Ethanol

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a saturated aqueous solution of potassium iodide.
 - Prepare an aqueous solution of the iridium precursor (e.g., 0.1 M $K_2[IrCl_6]$).
- Reaction:
 - Slowly add the iridium precursor solution to the vigorously stirred potassium iodide solution at room temperature.
 - A black precipitate of **Iridium(IV) iodide** should form immediately.
 - Continue stirring the mixture for a predetermined time (e.g., 1-2 hours) to ensure complete reaction.

- Isolation and Purification:
 - Collect the precipitate by vacuum filtration.
 - Wash the solid sequentially with deionized water and then with ethanol to remove unreacted starting materials and byproducts.
 - Dry the resulting black powder under vacuum to obtain pure **Iridium(IV) iodide**.

Catalytic Applications

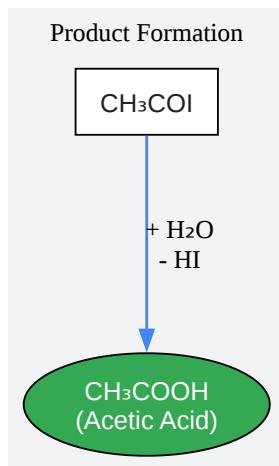
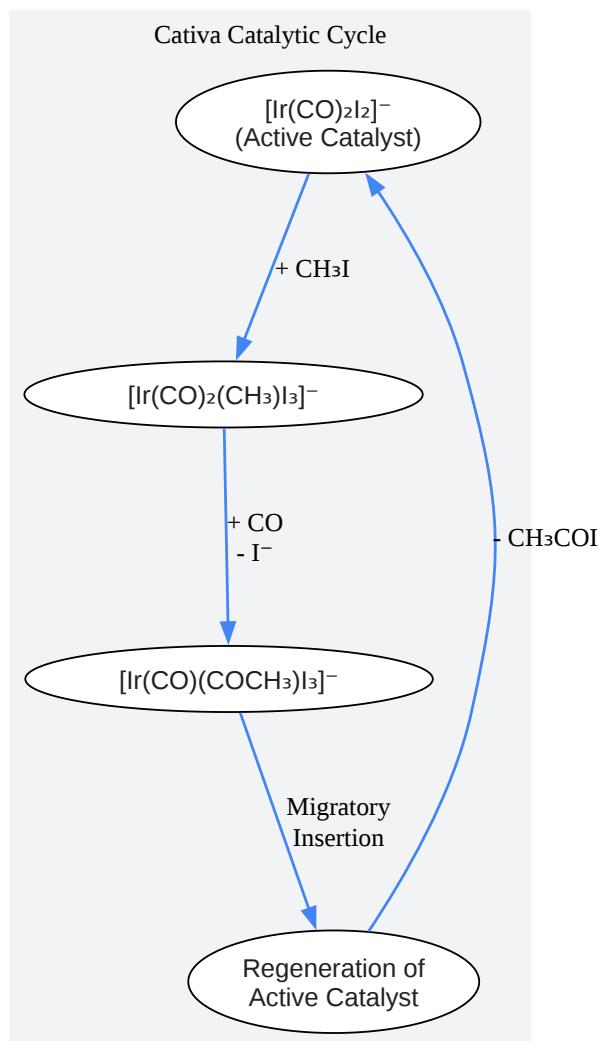
The most significant application of **Iridium(IV) iodide** is as a catalyst or catalyst precursor in organic synthesis, most notably in the carbonylation of methanol to produce acetic acid, a process known as the Cativa™ process.[2]

The Cativa™ Process: Methanol Carbonylation

The Cativa™ process is an industrial method for the production of acetic acid. It utilizes an iridium-based catalyst system, which is promoted by a ruthenium compound. This process is favored over the older rhodium-based Monsanto process due to its higher efficiency and stability, especially at lower water concentrations.[2]

The active catalytic species is an anionic iridium(I) complex, $[\text{Ir}(\text{CO})_2\text{I}_2]^-$. The catalytic cycle involves the oxidative addition of methyl iodide to this complex, followed by migratory insertion of carbon monoxide and subsequent reductive elimination of acetyl iodide, which is then hydrolyzed to acetic acid.[2]

The key steps in the catalytic cycle are illustrated in the diagram below:



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Caption: Simplified catalytic cycle of the Cativa™ process for methanol carbonylation.

Experimental Protocol for Methanol Carbonylation (Laboratory Scale - Illustrative)

The following is a conceptual laboratory-scale protocol for the carbonylation of methanol. This reaction is typically carried out under high pressure and requires specialized equipment.

Materials and Equipment:

- **Iridium(IV) iodide** (or a suitable iridium precursor)
- Ruthenium promoter (e.g., $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- Methanol
- Methyl iodide
- Acetic acid (as solvent)
- Carbon monoxide (CO) gas
- High-pressure autoclave reactor equipped with a stirrer, gas inlet, and sampling valve.

Procedure:

- Reactor Setup:
 - Charge the autoclave with the iridium catalyst, ruthenium promoter, acetic acid, water, and methyl iodide.
 - Seal the reactor and purge it several times with nitrogen, followed by carbon monoxide.
- Reaction:
 - Pressurize the reactor with carbon monoxide to the desired pressure.
 - Heat the reactor to the reaction temperature (typically 150-200 °C) with vigorous stirring.
 - Maintain a constant CO pressure throughout the reaction.

- Monitoring and Analysis:
 - Periodically take liquid samples from the reactor using the sampling valve.
 - Analyze the samples by gas chromatography (GC) to determine the concentration of acetic acid and other products.
- Work-up:
 - After the reaction is complete, cool the reactor to room temperature and carefully vent the excess CO.
 - The product mixture can be purified by distillation.

Safety and Handling

Iridium(IV) iodide is an irritant. The following safety precautions should be observed when handling this compound:

- Personal Protective Equipment (PPE): Wear appropriate safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

Iridium(IV) iodide is a valuable inorganic compound with significant applications as a catalyst in organic synthesis. Its primary role in the industrially important Cativa™ process for acetic acid production highlights its importance in modern chemical manufacturing. While detailed experimental protocols for its synthesis and specific catalytic applications can be proprietary, the general principles and illustrative procedures provided in this guide offer a solid foundation for researchers and scientists working in catalysis and synthetic chemistry. Further research into the catalytic properties of iridium iodide complexes may lead to the development of new and more efficient synthetic methodologies.

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References

- 1. Iridium(IV) iodide - Wikipedia [en.wikipedia.org]
- 2. Cativa process - Wikipedia [en.wikipedia.org]
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